2-Methoxy-3,5-dinitropyridine molecular structure

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methoxy-3,5-dinitropyridine*
CAS No.:	*18617-40-8*
Cat. No.:	*B098874*

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An In-depth Technical Guide to the Molecular Structure of **2-Methoxy-3,5-dinitropyridine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methoxy-3,5-dinitropyridine is a substituted heterocyclic compound of significant interest in synthetic and materials chemistry. As a member of the dinitropyridine family, its structure is characterized by a pyridine ring rendered highly electron-deficient by the presence of two powerful electron-withdrawing nitro groups. The addition of an electron-donating methoxy group at the 2-position introduces a fascinating electronic and steric interplay that dictates the molecule's geometry, stability, and reactivity. This guide provides a detailed exploration of the molecular structure of **2-Methoxy-3,5-dinitropyridine**, grounded in crystallographic data and spectroscopic principles. We will delve into the subtle conformational preferences, the electronic effects of its substituents, and the implications of these features for its synthesis and chemical behavior. Understanding this molecule serves as a valuable case study for predicting the properties of other polysubstituted aromatic and heteroaromatic systems.

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Core Molecular Framework and Conformation

The definitive understanding of a molecule's three-dimensional arrangement is derived from single-crystal X-ray diffraction analysis. A comprehensive study on **2-Methoxy-3,5-dinitropyridine** has elucidated its precise solid-state structure, revealing key conformational features driven by the steric and electronic interactions of its substituents.[1]

The molecule, with the chemical formula $C_6H_5N_3O_5$ and a molecular weight of 199.12 g/mol , crystallizes in the monoclinic space group $P2_1/n$.[1][2] While the pyridine ring itself is largely planar, the substituents are displaced from this plane to varying degrees to minimize steric strain.[1]

Substituent Orientation and Steric Hindrance

A critical feature of the molecular conformation is the orientation of the methoxy group relative to the adjacent 3-nitro group. The crystallographic data show conclusively that the methoxy group is positioned syn to the ring nitrogen, N(1).[1] This arrangement places the methyl group away from the bulky 3-nitro group, a conformation adopted to avoid significant steric repulsion. This observation is consistent with nuclear magnetic resonance (NMR) studies in solution, suggesting that this sterically-driven conformation persists in the dissolved state.[1]

The molecule is not perfectly flat. The steric pressure, primarily between the ortho-substituents at positions 2 and 3, forces the groups to twist out of the pyridine ring's mean plane.[1]

- The methoxy group is twisted by approximately 7.4°.[1]
- The 3-nitro group exhibits a more substantial twist of about 15.6°.[1]
- The 5-nitro group, lacking an adjacent substituent, is only slightly out of plane, with a dihedral angle of 3.9°.[1]

This non-planarity has direct consequences for the molecule's electronic conjugation and overall stability.

Caption: Conformational twists in **2-Methoxy-3,5-dinitropyridine**.

Bond Lengths and Angles

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The electronic nature of the substituents imparts significant changes to the geometry of the pyridine ring compared to unsubstituted pyridine. The electron-withdrawing nitro groups and the interplay with the methoxy group distort the ring's internal angles and bond lengths.

Parameter	Bond Length (Å)	Parameter	Bond Angle (°)
N(1)–C(2)	1.350	C(6)–N(1)–C(2)	117.1
C(2)–C(3)	1.423	N(1)–C(2)–C(3)	122.9
C(3)–C(4)	1.381	C(2)–C(3)–C(4)	119.5
C(4)–C(5)	1.372	C(3)–C(4)–C(5)	117.0
C(5)–C(6)	1.378	C(4)–C(5)–C(6)	119.7
C(6)–N(1)	1.311	C(5)–C(6)–N(1)	123.8
C(2)–O(methoxy)	1.328	N(1)–C(2)–O(methoxy)	115.3
C(3)–N(2) (nitro)	1.468	C(2)–C(3)–N(2)	121.2
C(5)–N(3) (nitro)	1.472	C(4)–C(5)–N(3)	118.0
Data sourced from the single-crystal X-ray diffraction study.[1]			

The C(2)-C(3) bond is notably long, a consequence of the steric repulsion between the methoxy and 3-nitro groups pushing them apart. Conversely, the C(6)-N(1) bond is relatively short, indicating significant double-bond character.

Synthesis and Spectroscopic Characterization

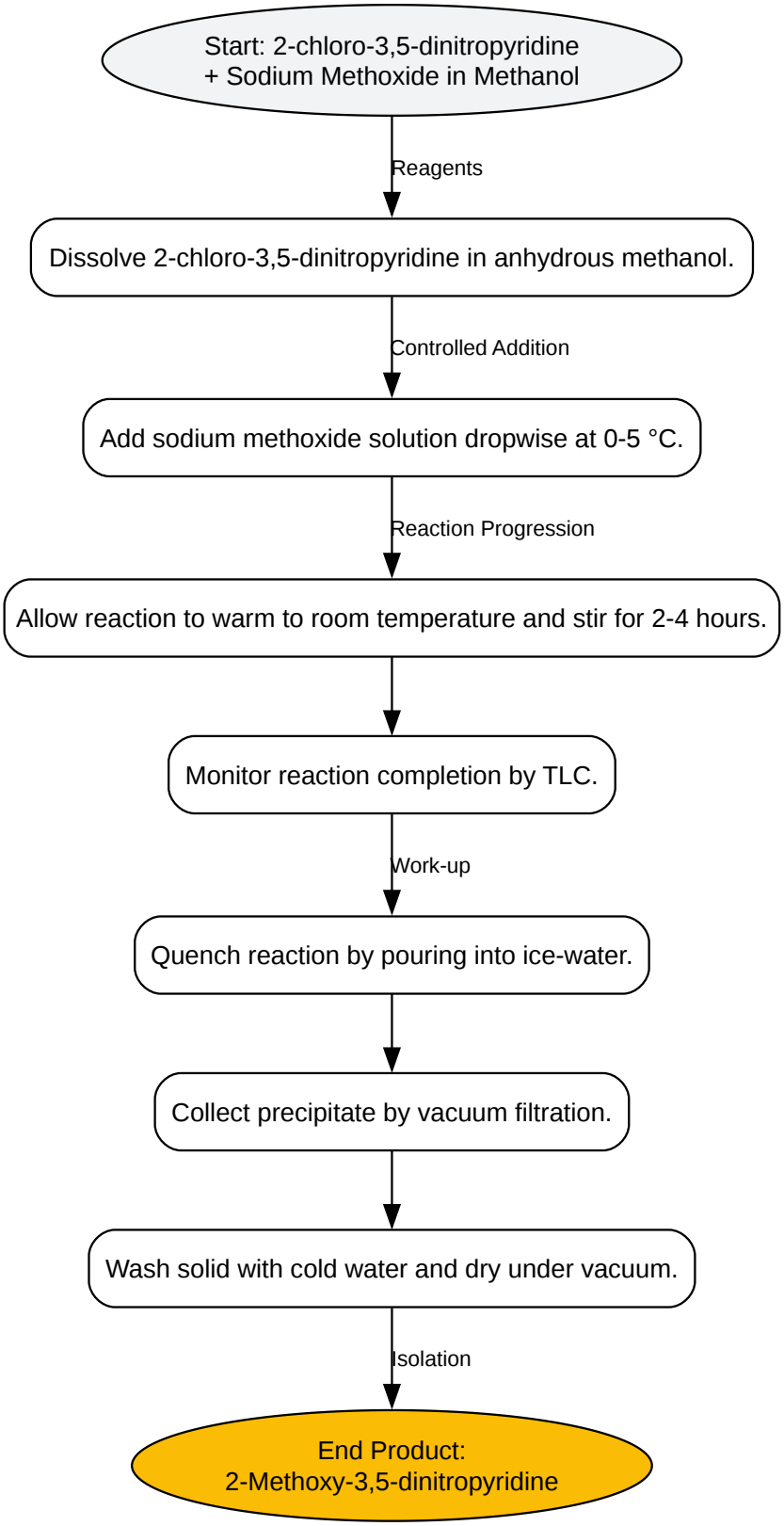
The synthesis of **2-Methoxy-3,5-dinitropyridine** is typically achieved via a nucleophilic aromatic substitution (S_NAr) reaction. This pathway is highly efficient due to the strong activation of the pyridine ring by the nitro groups.

Synthetic Protocol

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The most common laboratory synthesis involves the reaction of 2-chloro-3,5-dinitropyridine with sodium methoxide in methanol.[3] The methoxide ion acts as the nucleophile, displacing the chloride leaving group at the C2 position.

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Caption: Experimental workflow for the synthesis of **2-Methoxy-3,5-dinitropyridine**.

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Step-by-Step Methodology:

- Reagent Preparation: A solution of sodium methoxide is prepared by carefully dissolving sodium metal in anhydrous methanol under an inert atmosphere. The precursor, 2-chloro-3,5-dinitropyridine, is dissolved in a separate flask containing anhydrous methanol.
- Nucleophilic Addition: The reaction flask containing the chloropyridine solution is cooled in an ice bath. The sodium methoxide solution is added dropwise with vigorous stirring. The causality here is critical: slow, cold addition prevents runaway exothermic reactions and minimizes side-product formation.
- Reaction: The mixture is allowed to warm to ambient temperature and stirred for several hours. The progress is monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up and Isolation: The reaction mixture is poured into a beaker of ice-water, causing the organic product to precipitate. The solid is collected by filtration, washed with cold water to remove inorganic salts, and dried to yield the final product.

Spectroscopic Profile

The structure of **2-Methoxy-3,5-dinitropyridine** can be unequivocally confirmed using standard spectroscopic techniques.

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Technique	Expected Observations
^{1}H NMR	~4.2 ppm (s, 3H): Singlet for the methoxy (-OCH_3) protons. ~9.1 ppm (d, 1H): Doublet for the H4 proton. ~9.3 ppm (d, 1H): Doublet for the H6 proton. The strong deshielding is due to the nitro groups and the ring nitrogen.
^{13}C NMR	~55-60 ppm: Methoxy carbon. ~120-160 ppm: Aromatic carbons, with quaternary carbons (C2, C3, C5) showing distinct shifts from protonated carbons (C4, C6).
IR (cm^{-1})	~1520-1550 & ~1340-1360: Strong, characteristic asymmetric and symmetric stretching vibrations of the nitro groups (N-O). ~1600-1570: C=N and C=C stretching of the pyridine ring. ~1250 & ~1020: C-O stretching of the methoxy group.
Mass Spec.	M^+ at m/z 199: A clear molecular ion peak corresponding to the molecular weight of $C_6H_5N_3O_5$.[2]

Reactivity and Applications

The molecular structure directly informs the chemical reactivity of **2-Methoxy-3,5-dinitropyridine**.

- Nucleophilic Aromatic Substitution: Although the methoxy group is less reactive than a halogen, it can be displaced by strong nucleophiles under forcing conditions. The extreme electron deficiency of the ring facilitates such reactions.
- Precursor for Energetic Materials: Dinitropyridines are important precursors in the synthesis of advanced energetic materials. For example, related structures are used to synthesize compounds like LLM-105 (2,6-diamino-3,5-dinitropyrazine-1-oxide), highlighting the utility of this chemical class in materials science.[4][5]

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- Scaffold for Medicinal Chemistry: The substituted pyridine core is a common scaffold in drug development. The functional groups on this molecule offer handles for further chemical modification to explore biologically active derivatives.

Conclusion

The molecular structure of **2-Methoxy-3,5-dinitropyridine** is a well-defined system governed by a balance of steric repulsion and electronic effects. X-ray crystallographic data provide an authoritative picture of a non-planar molecule where the methoxy and 3-nitro groups are twisted out of the pyridine plane to relieve steric strain.[1] This defined geometry, coupled with the strong electron-withdrawing nature of the nitro groups, makes the compound a valuable substrate for nucleophilic aromatic substitution and a useful building block in the synthesis of more complex molecules. Its straightforward synthesis and clear spectroscopic signatures make it an excellent model compound for studying structure-property relationships in polysubstituted heteroaromatic systems.

References

- PubChem. **2-Methoxy-3,5-dinitropyridine**. National Center for Biotechnology Information. Available from: [Link]
- Punte, G., Rivero, B. E., Cerdeira, S., & Nudelman, N. S. (1990). Structure of **2-methoxy-3,5-dinitropyridine**. Canadian Journal of Chemistry, 68(2), 298-302. Available from: [Link]
- Ghoneim, K. M., El-Tombary, A. A., & Said, M. M. (2000). Kinetics of the reaction of 2-chloro-3,5-dinitropyridine with meta- And para-substituted anilines in methanol. Journal of Physical Organic Chemistry, 13(12), 743-749. Available from: [Link]
- Doubtnut. (2023). 2-chloro-2-methylpentane on reaction with sodium methoxide in methanol yields. YouTube. Available from: [Link]
- Zhang, C., et al. (2014). Improvement of the synthesis process of 2, 6-diamino-3, 5-dinitropyrazine-1-oxide. Propellants, Explosives, Pyrotechnics, 39(4), 533-537. Available from: [Link]
- Google Patents. (2016). Preparation method for malaridine intermediate 2-methoxy-5-aminopyridine. CN105523995A.

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- Homework.Study.com. 2-chloro-2-methylpropane with sodium methoxide under SN2/E2 conditions. Available from: [Link]
- Pagoria, P. F., et al. (1995). Synthesis, Scale-up and Characterization of 2,6-Diamino-3,5-dinitropyrazine-l-oxide (LLM-105). OSTI.GOV. Available from: [Link]
- Filo. (2024). 2-chloro-2-methylpentane on reaction with sodium methoxide in methanol yields. Available from: [Link]
- ResearchGate. (2020). Dinitropyridines: Synthesis and Reactions. Available from: [Link]
- NIST. 2-methoxy-3,5-dimethylpyrazine. NIST WebBook. Available from: [Link]
- PubMed Central. 2-[2,5-Dimethoxy-4-(3-nitropyridin-2-yl)phenyl]-3-nitropyridine. Available from: [Link]
- Allen. 2-chloro-2-methylpentane on reaction with sodium methoxide in methanol yields. Available from: [Link]
- NIST. 2-methoxy-3,5-dimethylpyrazine. NIST WebBook. Available from: [Link]
- Bellamy, A. J., & Golding, P. (2001). A Study of the Synthesis and Amination of 2,6-Dialkoxy-3,5-dinitropyrazines. Propellants, Explosives, Pyrotechnics, 26(1), 3-8. Available from: [Link]
- Kumar, S., et al. (2019). 2-Methoxypyridine Derivatives: Synthesis, Liquid Crystalline and Photo-physical Properties. Journal of Molecular Structure, 1179, 747-756. Available from: [Link]
- The Good Scents Company. methoxymethyl pyrazine 2-methoxy-(3,5 or 6)-methylpyrazine. Available from: [Link]
- Chen, X., et al. (2016). Synthesis, photophysical evaluation, and computational study of 2-methoxy- and 2-morpholino pyridine compounds as highly emissive. Dyes and Pigments, 134, 497-506. Available from: [Link]

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- Pipzine Chemicals. 2-Methoxy-3-nitropyridine: Properties, Applications & Safety. Available from: [Link]

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Sources

- 1. cdnsciencepub.com [cdnsciencepub.com]
- 2. 2-Methoxy-3,5-dinitropyridine | C6H5N3O5 | CID 597960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. osti.gov [osti.gov]
- 5. yadda.icm.edu.pl [yadda.icm.edu.pl]

- To cite this document: BenchChem. [2-Methoxy-3,5-dinitropyridine molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098874/docs#2-methoxy-3-5-dinitropyridine-molecular-structure]

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